

# Essential Safety and Operational Guidance for Handling Olumacostat Glasaretil

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## Compound of Interest

Compound Name: *Olumacostat Glasaretil*

Cat. No.: *B609738*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **Olumacostat Glasaretil**. The following procedural guidance is based on available safety information and best practices for laboratory chemical handling.

## Compound Information and Storage

**Olumacostat Glasaretil** is a small molecule inhibitor of acetyl-coenzyme A carboxylase (ACC). It is typically supplied as a powder for research use. Proper storage is critical to maintain its stability and efficacy.

Parameter	Value	Source
Storage Temperature (Powder)	-20°C for up to 3 years	<a href="#">[1]</a>
Storage Temperature (in Solvent)	-80°C for up to 1 year	<a href="#">[1]</a>
Shipping Conditions	Ambient temperature or with blue ice	<a href="#">[1]</a>
Solubility in DMSO	125 mg/mL (259.54 mM)	<a href="#">[1]</a>

## Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet (SDS), the following PPE recommendations are based on general laboratory safety protocols for handling powdered chemical compounds of unknown toxicity.

PPE Category	Item	Rationale
Hand Protection	Nitrile gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust particles.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood	To avoid inhalation of the powder. For weighing and transferring, a fume hood is strongly recommended.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

## Handling and Operational Plan

Follow these step-by-step procedures for the safe handling of **Olumacostat Glasaretil** in a laboratory setting.

### 3.1. Receiving and Inspection:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the product name and CAS number (1261491-89-7) on the label match the order.
- Log the receipt date and store the compound at the recommended temperature (-20°C for powder).

### 3.2. Preparation for Use:

- Work in a designated area, preferably within a chemical fume hood, to minimize exposure.
- Ensure all necessary PPE is worn correctly before handling the compound.

- Allow the container to equilibrate to room temperature before opening to prevent condensation.

### 3.3. Weighing and Dissolving:

- Use a dedicated, clean spatula for transferring the powder.
- Weigh the desired amount of **Olumacostat Glasaretil** in a tared, appropriate container.
- To dissolve, add the solvent (e.g., DMSO) to the powder. Sonication may be used to aid dissolution<sup>[1]</sup>.

### 3.4. Experimental Use:

- Handle all solutions containing **Olumacostat Glasaretil** with the same level of precaution as the solid form.
- Clearly label all containers with the compound name, concentration, solvent, and date.
- Avoid generating aerosols.

### 3.5. Spill Management:

- In case of a small spill of the powder, gently sweep it up with a damp paper towel (avoid creating dust) and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area with an appropriate solvent and then with soap and water.
- Report all spills to the laboratory supervisor.

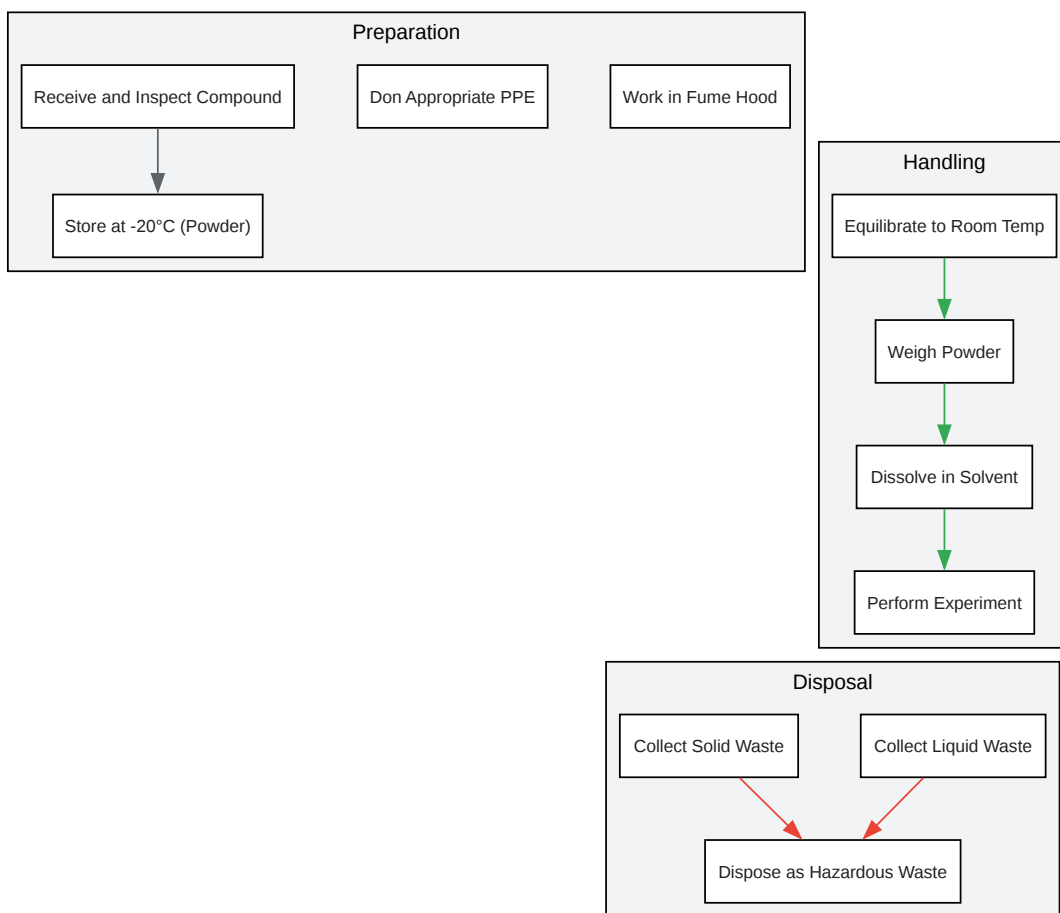
## Disposal Plan

All waste containing **Olumacostat Glasaretil** must be disposed of as chemical waste in accordance with local, state, and federal regulations.

- Solid Waste: Contaminated consumables such as gloves, paper towels, and weighing papers should be placed in a sealed, labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **Olumacostat Glasaretil** should be collected in a labeled hazardous waste container. Do not pour down the drain.
- Empty Containers: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.

## Signaling Pathways and Experimental Workflows

## Olumacostat Glasaretil Handling and Disposal Workflow

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## References

- 1. Olumacostat Glasaretil | Acetyl-CoA Carboxylase | TargetMol [[targetmol.com](https://targetmol.com)]
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